

Application Notes and Protocols for Preparing Bay-091 Stock Solution in DMSO

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Compound of Interest

Compound Name: Bay-091

Cat. No.: B15600810

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This document provides detailed application notes and a comprehensive protocol for the preparation, handling, and storage of a stock solution of **Bay-091** using Dimethyl Sulfoxide (DMSO).

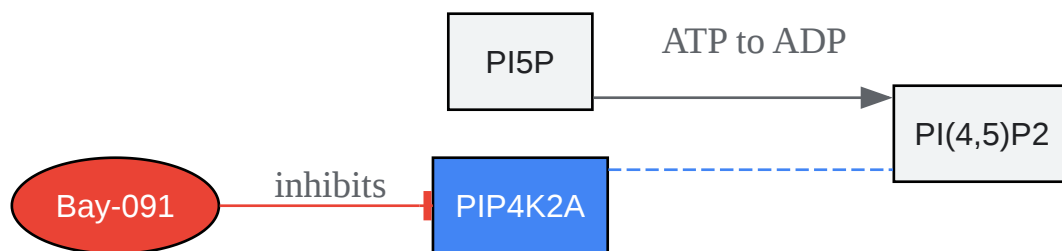
Application Notes

1.1. Introduction to Bay-091

Bay-091 is a potent and highly selective, ATP-dependent inhibitor of phosphatidylinositol-5-phosphate 4-kinase type-2 alpha (PIP4K2A). It is a valuable chemical probe for studying the signaling pathways involving PIP4K2A and its role in various pathophysiological conditions[1][2]. The compound is intended for laboratory research use only.

1.2. Mechanism of Action

PIP4K2A is a lipid kinase that catalyzes the conversion of phosphatidylinositol-5-phosphate (PI5P) to phosphatidylinositol 4,5-bisphosphate (PI(4,5)P2)[2]. This process is a key step in phosphoinositide signaling pathways that regulate cell proliferation, differentiation, and motility[3]. **Bay-091** selectively inhibits PIP4K2A, thereby blocking the production of PI(4,5)P2 from PI5P[4].



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Caption: **Bay-091** inhibits the PIP4K2A-mediated conversion of PI5P to PI(4,5)P2.

Data Presentation

The following table summarizes the key quantitative data for **Bay-091**.

Property	Value	Reference
Molecular Weight	440.48 g/mol	
Formula	C ₂₆ H ₂₁ FN ₄ O ₂	
CAS Number	2922280-34-8	[4]
Purity	≥98% (HPLC)	
Appearance	Light yellow to light brown solid	[4]
Solubility	Soluble up to 50 mM in DMSO with gentle warming.	Soluble up to 125 mg/mL (283.79 mM) in newly opened DMSO, may require ultrasonic treatment.[4]
Powder Storage	Store at -20°C for up to 3 years or at 4°C for up to 2 years.[4]	[4]
Stock Solution Storage	Store in aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[4][5]	Avoid repeated freeze-thaw cycles.[4][5]

Experimental Protocol: Preparing a 10 mM Bay-091 Stock Solution

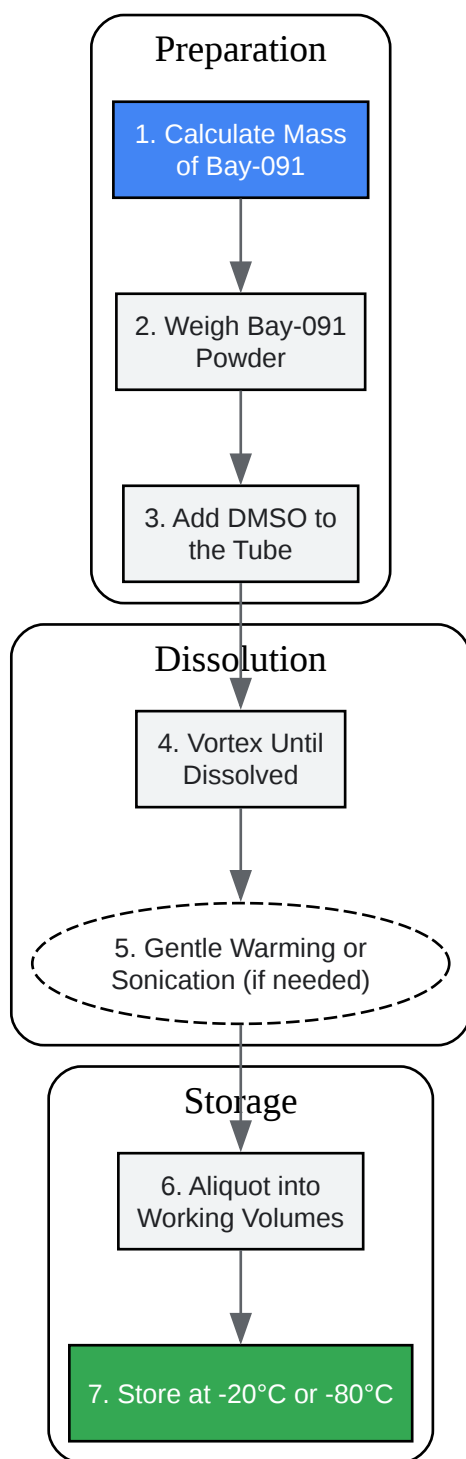
3.1. Objective

To prepare a 10 mM stock solution of **Bay-091** in high-purity DMSO for use in downstream experiments.

3.2. Materials

- **Bay-091** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), biotechnology grade
- Calibrated analytical balance
- Sterile, amber, or light-protected microcentrifuge tubes (e.g., 1.5 mL)
- Sterile pipette tips
- Vortex mixer
- Water bath or sonicator (optional)
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

3.3. Experimental Workflow



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Caption: Workflow for the preparation of **Bay-091** stock solution.

3.4. Step-by-Step Procedure

- Calculate the Required Mass:
 - Use the following formula to calculate the mass of **Bay-091** required to make a 10 mM stock solution.
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - Example for 1 mL of 10 mM stock:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 440.48 \text{ g/mol} / 1000 = 4.405 \text{ mg}$
- Weigh the Compound:
 - On a calibrated analytical balance, carefully weigh the calculated mass of **Bay-091** powder into a sterile, light-protected microcentrifuge tube.
- Dissolve the Compound:
 - Add the calculated volume of high-purity DMSO to the tube containing the **Bay-091** powder.
 - Close the tube tightly and vortex for 1-2 minutes until the solid is completely dissolved.[6]
 - If the compound does not fully dissolve, gentle warming in a 37°C water bath or brief sonication may be required.[4][6] Always check for compound stability under these conditions if possible. It is noted that hygroscopic DMSO can significantly impact solubility, so using newly opened DMSO is recommended.[4]
- Aliquot and Store:
 - To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use working volumes (e.g., 20 µL) in sterile, clearly labeled, light-protected microcentrifuge tubes.[5][6]
 - Label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation.

- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[4][5]

3.5. Dilution for Cell-Based Assays

- When preparing working solutions for cell-based assays, perform serial dilutions of the DMSO stock in your aqueous buffer or culture medium.[7]
- It is crucial to keep the final concentration of DMSO in the assay below 0.5% (v/v), as higher concentrations can be toxic to cells.[8][9] Always include a vehicle control (medium with the same final DMSO concentration) in your experiments.[8]

3.6. Safety Precautions

- Always handle **Bay-091** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for **Bay-091** and DMSO for complete safety and handling information.

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